

AD-1: A Novel Ginsenoside Derivative for Oncology

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Compound of Interest

Compound Name: AD 01

Cat. No.: B2815160

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AD-1 is a synthetic derivative of a dammarane-type ginsenoside, the active components of ginseng.[1] It has been investigated for its potential as an anti-cancer agent, particularly against lung cancer.[2]

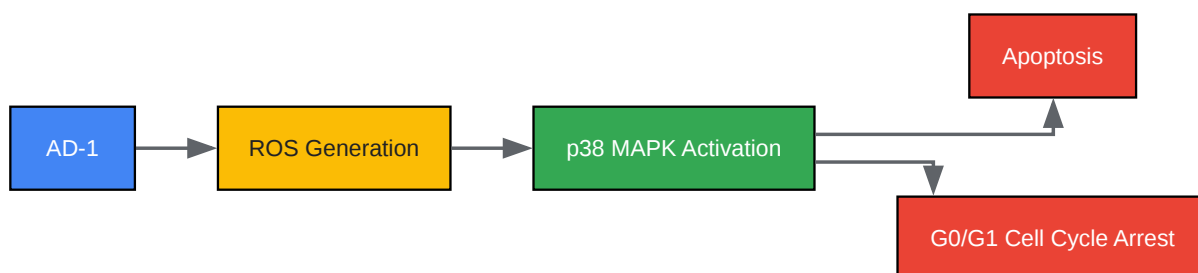
Structural and Physicochemical Properties

Property	Value	Reference
Chemical Name	20(R)-25-methoxyl-dammarane-3 β ,12 β ,20-triol	[1]
Type	Dammarane-type ginsenoside derivative	[1]
Administration	Oral	[2]

Mechanism of Action and Signaling Pathway

AD-1 exerts its anti-cancer effects primarily through the induction of apoptosis (programmed cell death) and cell cycle arrest in cancer cells.[2] This is achieved via the activation of specific intracellular signaling pathways.

The core mechanism involves the generation of Reactive Oxygen Species (ROS), which in turn activates the p38 Mitogen-Activated Protein Kinase (MAPK) pathway.[2] This signaling cascade is crucial for the pro-apoptotic effects of AD-1.



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AD-1 induced signaling pathway in lung cancer cells.

Experimental Protocols

The investigation of AD-1's anti-cancer activity has employed a range of standard molecular and cellular biology techniques.

- Cell Viability Assay (MTT Assay): To assess the cytotoxic effects of AD-1 on lung cancer cell lines (A549 and H292) and normal human lung epithelial cells.[2]
- Flow Cytometry: Used to analyze the cell cycle distribution (to detect G0/G1 arrest), quantify apoptosis, and measure the production of intracellular ROS.[2]
- Western Blotting: To determine the expression and phosphorylation status of key proteins in the signaling pathway, such as p38 and ERK.[2]
- In Vivo Xenograft Models: Nude mice with subcutaneously implanted A549 or H292 cells were used to evaluate the in vivo anti-tumor efficacy of orally administered AD-1.[2]
- Immunohistochemistry and TUNEL Staining: To analyze the expression of proteins like VEGF, MMP-9, and CD34 in tumor tissues and to detect apoptotic cells in tumor sections from treated mice.[2]

Affitope AD01: A Peptide-Based Immunotherapy for Alzheimer's Disease

Affitope AD01 is an investigational vaccine candidate for the treatment of Alzheimer's disease. It is a short synthetic peptide designed to elicit a specific immune response.[3]

Structural and Physicochemical Properties

Property	Value	Reference
Type	Short peptide	[3]
Length	7 amino acids	[3]
Target	Beta-amyloid (A β) protein	[3]

Mechanism of Action and Signaling Pathway

The therapeutic strategy of AD01 is based on active immunotherapy. It aims to induce the patient's immune system to produce antibodies that specifically target the harmful, detached forms of beta-amyloid protein.[3] These plaques are a hallmark of Alzheimer's disease. A key feature of AD01 is its ability to distinguish between the pathogenic detached A β and the functional A β that is part of the amyloid precursor protein (APP), thus avoiding an autoimmune reaction against healthy brain cells.[3]



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Mechanism of action for Affitope AD01 immunotherapy.

Experimental Protocols

The development and evaluation of a peptide vaccine like AD01 would typically involve the following experimental approaches:

- **ELISA (Enzyme-Linked Immunosorbent Assay):** To detect and quantify the levels of A β -specific antibodies in the serum of immunized animals or human subjects.
- **Immunohistochemistry:** To visualize the binding of induced antibodies to amyloid plaques in brain tissue sections from Alzheimer's disease models.
- **In Vivo Efficacy Studies:** Using transgenic mouse models of Alzheimer's disease to assess the ability of AD01 to reduce amyloid plaque burden and improve cognitive function.

- T-cell Proliferation Assays: To evaluate the cellular immune response and ensure that the vaccine does not induce a harmful inflammatory T-cell response.

To receive a comprehensive technical guide tailored to your specific interests, please clarify which "AD 01" compound you would like to be the subject of the report.

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- 2. AD-1, a novel ginsenoside derivative, shows anti-lung cancer activity via activation of p38 MAPK pathway and generation of reactive oxygen species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
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